

Technical Support Center: Gravimetric Precision in Karl Fischer Standardization

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Compound of Interest

Compound Name: Sodium Tartrate

CAS No.: 868-18-8

Cat. No.: B105223

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Topic: Minimizing Weighing Errors with Sodium Tartrate Dihydrate

Introduction: The Stoichiometric Standard

In Karl Fischer (KF) titration, the accuracy of every subsequent sample analysis hinges on a single value: the Titer (water equivalent) of your reagent. **Sodium Tartrate** Dihydrate (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

) is the industry's primary volumetric standard because it possesses a stoichiometrically stable water content of 15.66%.^[1]

However, unlike liquid water standards, **sodium tartrate** is a solid crystal. This introduces two critical vectors for error:

- Gravimetric Uncertainty: Handling solids introduces static and transfer losses.
- Solubility Kinetics: The crystal lattice must fully break down in the solvent to release the water.

This guide replaces generic weighing advice with a rigid, self-validating protocol designed to eliminate these variables.

Core Protocol: The "Back-Weighing" Workflow[3]

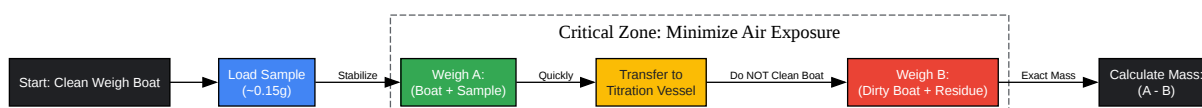
The Error Source: Direct weighing (taring a boat, adding sample, and transferring) is scientifically invalid for **sodium tartrate**. The fine crystal powder is prone to electrostatic adhesion; significant mass (

) often remains in the weigh boat after tipping. If you calculate based on the initial weight, you are telling the titrator you added more water than you actually did, resulting in a falsely low titer.

The Solution: Differential Weighing (Back-Weighing).[2]

Visualization: Differential Weighing Logic

The following diagram illustrates the mandatory workflow to ensure the mass entered into the titrator matches the mass inside the reaction vessel.



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Figure 1: Differential weighing workflow. By weighing the residue (Weigh B), we mathematically eliminate transfer errors caused by static adhesion.

Step-by-Step Methodology

- Environment Prep: Ensure relative humidity is 40–60%. If

, static is inevitable; use an ionizing blower.

- Tare: Place a clean, dry glass or anti-static plastic weighing boat on the balance. Tare to 0.0000 g.

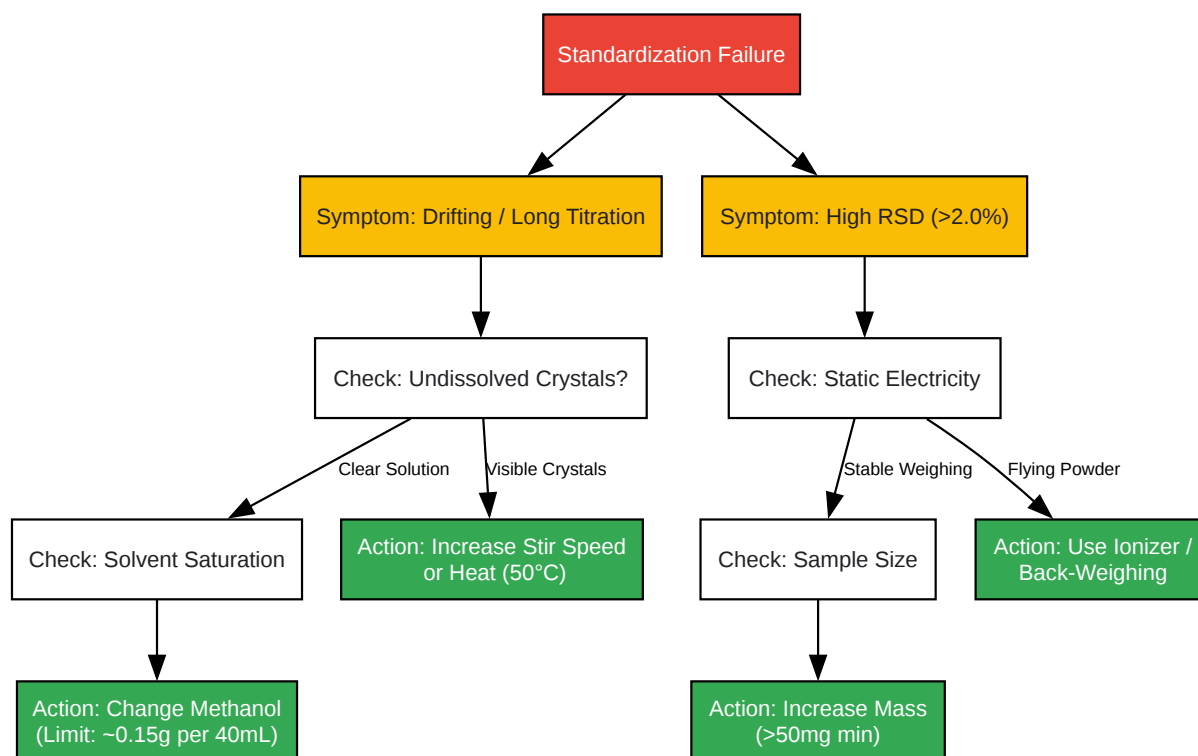
- Load: Add approximately 150–200 mg of **Sodium Tartrate** Dihydrate.
 - Why this mass? Methanol has a finite solubility limit for tartrate.^{[1][3]} Exceeding this saturates the solvent, preventing water release.
- Weigh A (Gross Weight): Record the mass of the boat + sample.
- Transfer: Open the titration cell septum. Pour the sample directly into the solvent.
 - Technique: Do not tap the boat excessively against the cell. Let gravity do the work.
- Weigh B (Tare Weight): Place the empty (but dirty) boat back on the balance. Record this mass.
 - Note: This value will be positive (e.g., 0.0004 g). This is the tartrate that failed to enter the cell.
- Input: Enter the difference

into the titrator.

Troubleshooting & FAQs: The Logic of Failure

When standardization fails, it usually manifests as Drift (titration never ends) or High RSD (results vary wildly).

Visualization: Diagnostic Logic Tree



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Figure 2: Diagnostic tree for isolating standardization errors. Blue/Green nodes indicate actionable solutions.

Frequently Asked Questions

Q1: My titer is consistently lower than expected. Is the standard bad? A: Unlikely. **Sodium Tartrate** is extremely stable. A low titer usually indicates incomplete dissolution.

- The Science: The water is lattice-bound. If the crystal doesn't dissolve, the water isn't released.
- The Fix: **Sodium tartrate** has low solubility in methanol (~0.15g in 40mL).^{[1][4]} If you run 3-4 standards in the same cup, the methanol becomes saturated. Change the solvent after every 2-3 determinations or use a solubilizer (e.g., Formamide).

Q2: The balance reading won't stabilize; the numbers keep moving. A: This is Static Electricity, common in low-humidity labs (<40% RH).

- The Mechanism: Static charges create a force field between the weighing boat and the balance pan, physically lifting or pressing on the load cell.
- The Fix:
 - Use an Ionizing Blower (e.g., Mettler Toledo or Sartorius anti-static kits) to neutralize the charge before weighing.
 - Use metal weighing boats (conductive) instead of plastic, if compatible with your SOP.

Q3: Can I dry the **Sodium Tartrate** in an oven before use? A:ABSOLUTELY NOT.

- The Science: **Sodium Tartrate** Dihydrate contains two water molecules in its crystal structure.[1][4] Drying it removes this water, destroying the 15.66% standard value.
- The Fix: Store it in a standard desiccator to keep surface moisture off, but never heat it.

Q4: What is the ideal sample mass? A:150 mg to 200 mg.

- Data Table: Mass vs. Consumption (for Titer 5 mg/mL)

Sample Mass	Water Content (15.66%)	Titration Consumption (approx)	Assessment
50 mg	7.8 mg	1.56 mL	Too Low (High Burette Error)
150 mg	23.5 mg	4.70 mL	Ideal (High Precision)
300 mg	47.0 mg	9.40 mL	Risk (Solubility Issues)

References

- ASTM International. (2016). ASTM E203-16: Standard Test Method for Water Using Volumetric Karl Fischer Titration.[5]
- Mettler Toledo. (2022). Electrostatic Charges and their Effects on Weighing.[6][7][8][9][10]
- Honeywell (Hydranal). Titer Determination with Water Standard 10.0 vs. **Sodium Tartrate Dihydrate**.[3]
- Metrohm. Volumetric water content determination according to Karl Fischer (Application Bulletin 77).
- Sigma-Aldrich. **Sodium Tartrate** Dihydrate Certified Reference Material Properties.

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Sources

- [1. mt.com \[mt.com\]](#)
- [2. Simplify Chemical Laboratory Workflows with Advanced Weighing Application Solutions - Chemical Industry Journal \[chemicalindustryjournal.co.uk\]](#)
- [3. Solstice Research Chemicals \[lab.solstice.com\]](#)
- [4. Karl Fischer Titration - most commonly asked questions \[derox.eu\]](#)
- [5. scribd.com \[scribd.com\]](#)
- [6. labsup.net \[labsup.net\]](#)
- [7. scalepeople.com \[scalepeople.com\]](#)
- [8. sartorius.hr \[sartorius.hr\]](#)
- [9. mt.com \[mt.com\]](#)
- [10. Science News | Lab Reporter | Fisher Scientific \[fishersci.com\]](#)
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